

# A Comprehensive Technical Guide to 2-Fluorobenzoic Acid: Safety, Handling, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluorobenzoic acid

Cat. No.: B139757

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **2-Fluorobenzoic acid** (CAS No. 445-29-4), a key intermediate in the synthesis of pharmaceuticals and agrochemicals. It covers essential safety and handling information, detailed experimental protocols, and insights into its role in chemical synthesis and potential biological activities.

## Chemical and Physical Properties

**2-Fluorobenzoic acid** is a white to light yellow crystalline powder.<sup>[1]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FO <sub>2</sub>	[2]
Molecular Weight	140.11 g/mol	[2]
Melting Point	122-125 °C	[1]
Boiling Point	Not available	
Flash Point	101.8 °C	[3]
Density	1.46 g/cm <sup>3</sup>	
Water Solubility	7.2 g/L at 25 °C	
pKa	3.27 at 25 °C	
Appearance	White to light yellow crystalline powder	
Odor	Odorless	

## Safety and Hazard Information

**2-Fluorobenzoic acid** is classified as an irritant and requires careful handling. The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

NFPA 704 Diamond:

- Health (Blue): 2 - Moderate hazard

- Flammability (Red): 1 - Slight hazard
- Instability (Yellow): 0 - Stable
- Special (White): -

## Toxicological Data

Route	Species	Value	Reference(s)
Intravenous LD50	Mouse	180 mg/kg	

## Handling, Storage, and Disposal

### Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

### Storage:

- Store in a cool, dry, well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

### Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.

## First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.	
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.	
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.	

## Fire and Accidental Release Measures

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.
- Specific Hazards: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen fluoride.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment.
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust. Do not let the chemical enter the environment.

## Experimental Protocols and Applications

**2-Fluorobenzoic acid** is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.

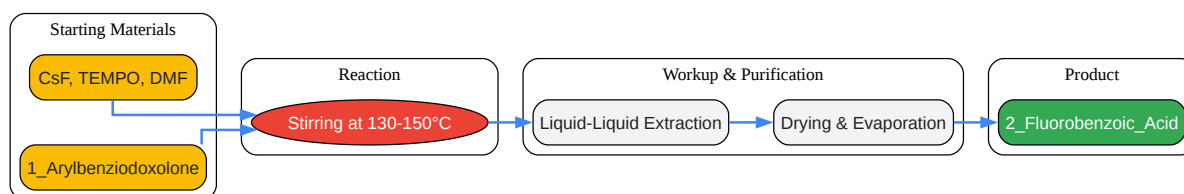
### Synthesis of 2-Fluorobenzoic Acid via Nucleophilic Fluorination

This protocol describes a method for the synthesis of **2-fluorobenzoic acids** from 1-arylbenziodoxolones.

Methodology:

- Place 1-arylbenziodoxolone (0.1 mmol),  $\text{CH}_2\text{Cl}_2$  (1 mL), and  $\text{CF}_3\text{COOH}$  (100  $\mu\text{L}$ ) in a Schlenk flask.
- Stir the reaction mixture for 1 minute at room temperature.
- Evaporate the solvent and dry the residue under a vacuum.
- Add CsF (0.3 mmol), TEMPO (0.1 mmol), and dry DMF (500  $\mu\text{L}$ ) to the residue under an argon atmosphere.
- Stir the reaction mixture for 20-30 minutes at 130-150  $^\circ\text{C}$ .
- Add water (3 mL) and  $\text{CH}_2\text{Cl}_2$  (3 mL) to the reaction mixture.
- Discard the organic layer.

- To the aqueous layer, add HCl (100  $\mu$ L, 37%) and CH<sub>2</sub>Cl<sub>2</sub> (3 mL).
- Shake the mixture for a minute, then separate the organic layer.
- Dry the organic layer with Na<sub>2</sub>SO<sub>4</sub>, evaporate the solvent, and analyze the residue.



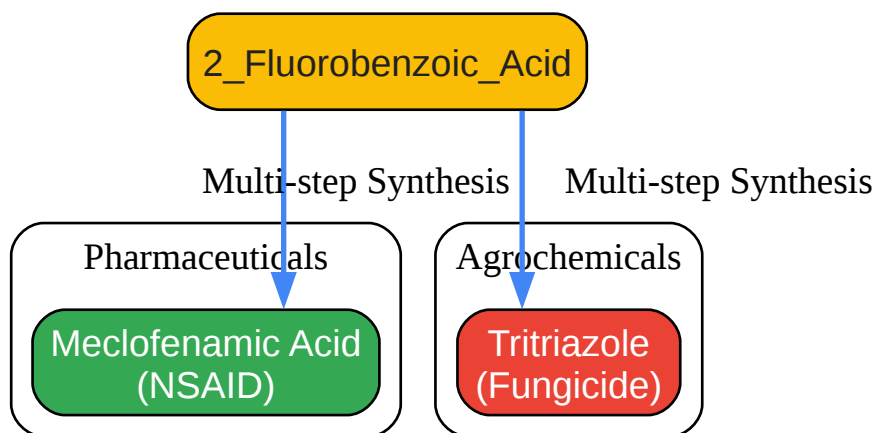
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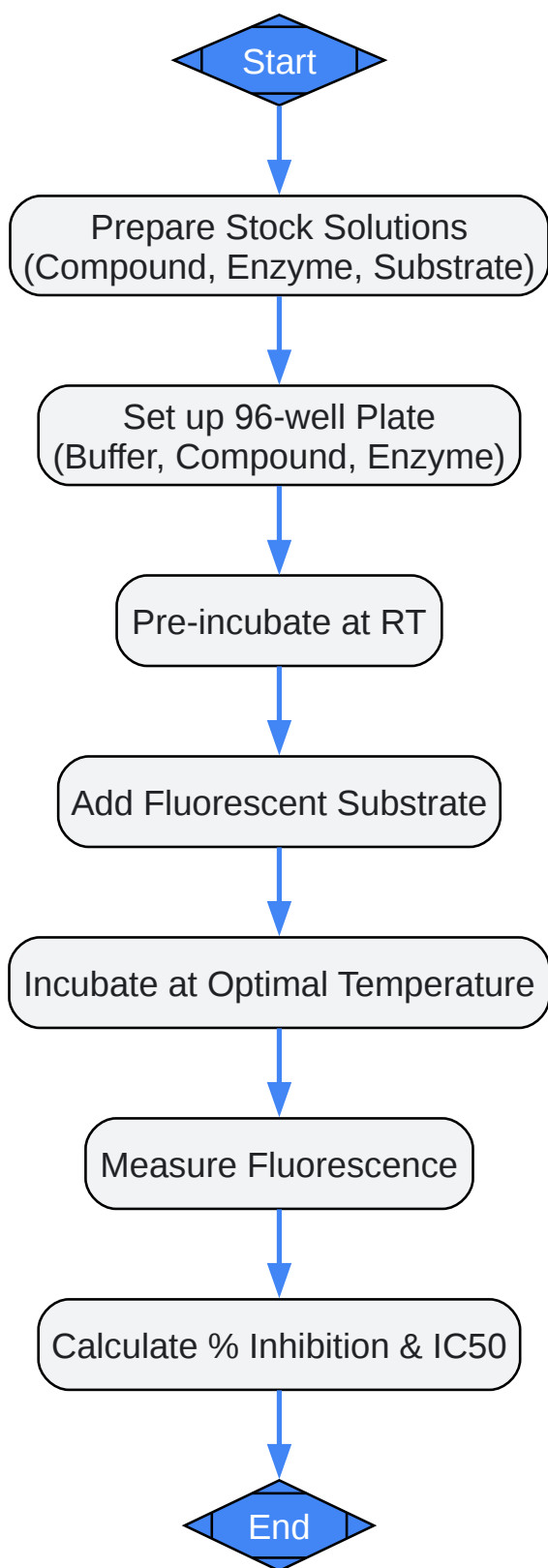
**Caption:** Synthetic workflow for **2-Fluorobenzoic acid**.

## Role as a Precursor in Drug Synthesis

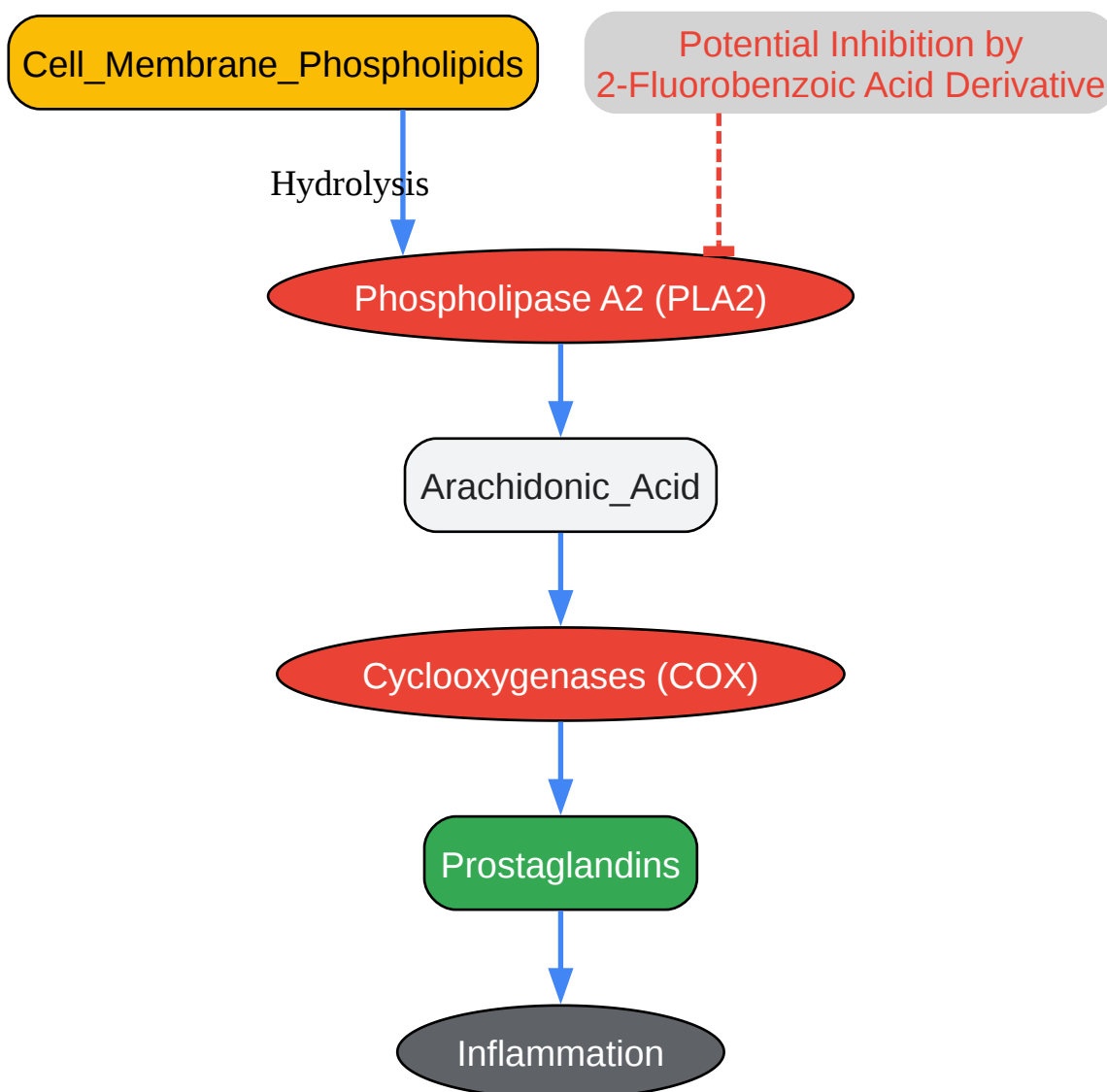
**2-Fluorobenzoic acid** serves as an intermediate in the synthesis of various active pharmaceutical ingredients (APIs).

- **Meclofenamic Acid:** This nonsteroidal anti-inflammatory drug (NSAID) can be synthesized from **2-fluorobenzoic acid**.
- **Tritriazole:** This compound is a fungicide where **2-fluorobenzoic acid** is a key precursor.









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